

Application of Ephrin-B2 in Cancer Cell Line Research: Application Notes and Protocols

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Compound of Interest

Compound Name: 1,2-Epoxy-3-(p-nitrophenoxy)propane

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Introduction

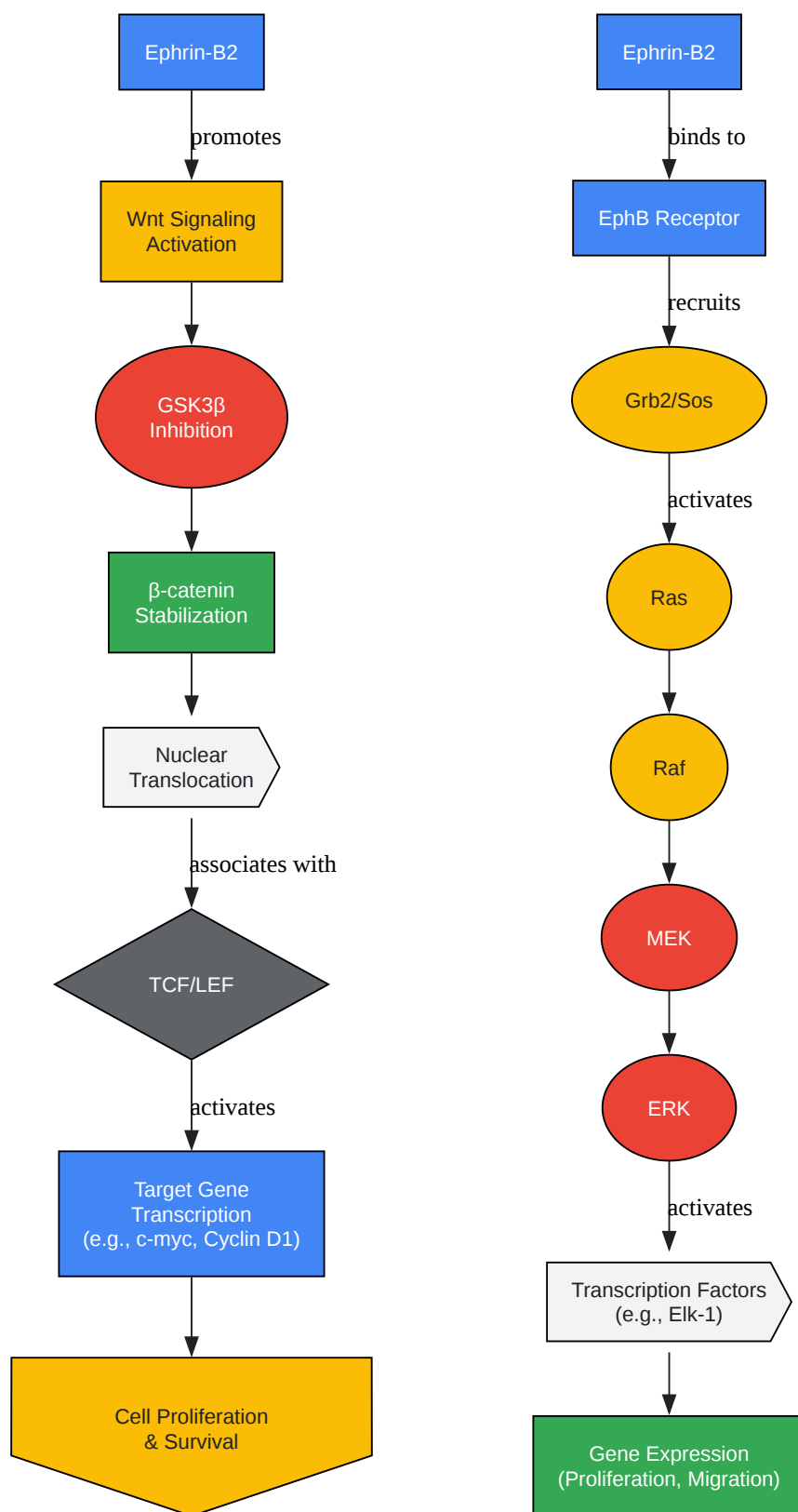
Ephrin-B2 (EFNB2) is a member of the ephrin family of transmembrane ligands that interact with Eph receptor tyrosine kinases. The Eph/ephrin signaling axis is a critical regulator of a multitude of physiological processes, including embryonic development, tissue patterning, and angiogenesis. In the context of oncology, emerging evidence highlights the multifaceted and often contradictory role of Ephrin-B2 in cancer progression. Its expression is frequently dysregulated in various tumor types, and it has been implicated in modulating key cellular processes such as proliferation, apoptosis, migration, and invasion.[1][2][3] This document provides detailed application notes and protocols for studying the function of Ephrin-B2 in cancer cell line research.

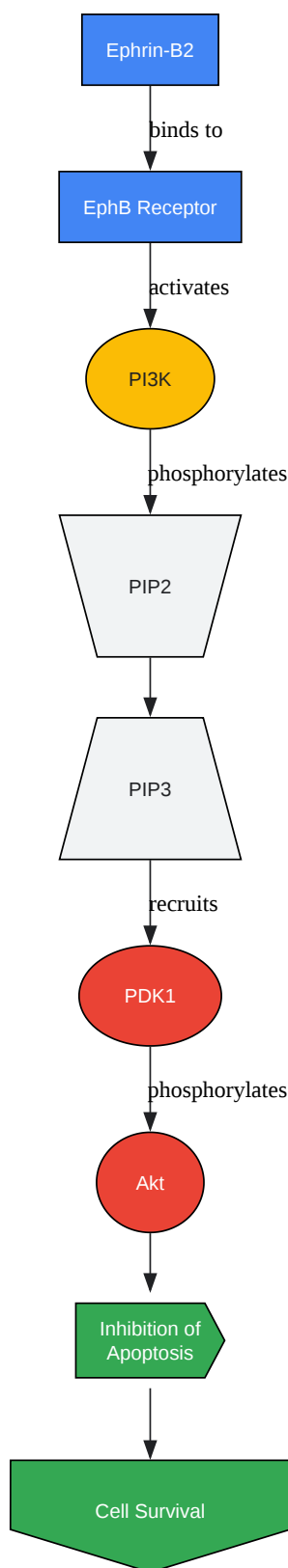
Ephrin-B2 Signaling in Cancer Cells

Ephrin-B2 can initiate both "forward" signaling through EphB receptors in adjacent cells and "reverse" signaling into the Ephrin-B2-expressing cell.[1][4] This bidirectional signaling activates several downstream pathways crucial in cancer biology, including the Wnt/ β -catenin, MAPK/ERK, and PI3K/Akt pathways.

Ephrin-B2 and the Wnt/ β -catenin Signaling Pathway

In gastric cancer, Ephrin-B2 has been shown to promote tumor growth by activating the Wnt/ β -catenin signaling pathway.^{[2][5]} This leads to the nuclear translocation of β -catenin, which then acts as a transcriptional co-activator for genes involved in cell proliferation and survival.







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References

- 1. Ephrin-B2 Overexpression Predicts for Poor Prognosis and Response to Therapy in Solid Tumors - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Ephrin-B2 promotes gastric cancer growth by inhibiting apoptosis and regulating the cell cycle via the Wnt/ β -catenin signaling pathway - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Ephrin-B2 inhibits cell proliferation and motility in vitro and predicts longer metastasis-free survival in breast cancer - PMC [pmc.ncbi.nlm.nih.gov]
- 4. The Roles of EphB2 in Cancer - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Ephrin-B2 promotes gastric cancer growth by inhibiting apoptosis and regulating the cell cycle via the Wnt/ β -catenin signaling pathway - PubMed [pubmed.ncbi.nlm.nih.gov]
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